

"Acid-PEG14-t-butyl ester" solubility and stability data

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Compound of Interest

Compound Name: Acid-PEG14-t-butyl ester

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An In-depth Technical Guide to **Acid-PEG14-t-butyl ester**: Solubility and Stability

For researchers, scientists, and professionals in drug development, understanding the physicochemical properties of linker molecules is paramount for successful therapeutic design. **Acid-PEG14-t-butyl ester** is a heterobifunctional polyethylene glycol (PEG) linker that offers a defined spacer length and a protected carboxylic acid functionality. This guide provides a comprehensive overview of its expected solubility and stability characteristics, based on the well-established properties of its constituent chemical moieties.

Solubility Profile

The solubility of **Acid-PEG14-t-butyl ester** is primarily dictated by its polyethylene glycol (PEG) backbone. PEGs are known for their high solubility in a wide range of solvents, a property that is leveraged to enhance the solubility of conjugated biomolecules.^{[1][2][3]} The terminal t-butyl ester group adds a degree of hydrophobicity, which may slightly modulate the overall solubility profile.

As the molecular weight of PEG chains increases, their solubility in water and organic solvents tends to decrease.^{[3][4]} However, for a relatively short PEG chain like PEG14, high solubility is generally expected.

Table 1: Predicted Solubility of **Acid-PEG14-t-butyl ester** in Common Solvents

Solvent Class	Solvent Example	Predicted Solubility	Rationale
Aqueous	Water, PBS Buffer	High	The hydrophilic PEG chain is the dominant structural feature, ensuring good water solubility.[1]
Polar Aprotic	DMF, DMSO, Acetonitrile	High	PEGs are readily soluble in these solvents.[1][3]
Chlorinated	Dichloromethane (DCM), Chloroform	High	PEG exhibits good solubility in chlorinated organic solvents.[1]
Alcohols	Ethanol, Methanol	Soluble	PEGs are generally soluble in lower-chain alcohols.[3]
Ethers	Diethyl ether	Low / Insoluble	PEGs are typically not soluble in diethyl ether.[1]

Stability Profile

The stability of **Acid-PEG14-t-butyl ester** is a tale of two key functionalities: the robust PEG backbone and the chemically labile t-butyl ester protecting group.

The PEG polymer itself is generally stable to heat, acid, and alkali.[3][5] However, it can be susceptible to thermal-oxidative degradation, particularly at elevated temperatures in the presence of oxygen.[6] For long-term storage, PEG compounds should be kept frozen (-20°C or lower), protected from light, and under an inert atmosphere.[1][7]

The most significant aspect of this molecule's stability is the acid-lability of the t-butyl ester group. This group is specifically chosen as a protecting group for the carboxylic acid because it can be selectively removed under acidic conditions while remaining stable to a wide range of other reagents.[8]

Table 2: Chemical Stability of the t-Butyl Ester Group

Condition	Reagent Class	Stability	Notes
Acidic	Strong Acids (e.g., TFA, HCl), Lewis Acids (e.g., ZnBr ₂)	Labile	This is the primary method for deprotection to reveal the free carboxylic acid. [9] [10]
Basic	Aqueous Base (e.g., NaOH, LiOH)	Stable	Ester hydrolysis is generally resistant to base-catalyzed hydrolysis.
Reductive	Common reducing agents (e.g., NaBH ₄ , DTT)	Stable	The ester is not susceptible to reduction under standard conditions.
Oxidative	Mild oxidizing agents	Stable	The ester group is generally stable to oxidation.

Experimental Protocols

Protocol 1: General Method for t-Butyl Ester Deprotection

This protocol describes a typical acid-catalyzed deprotection of the t-butyl ester to yield the free carboxylic acid.

Materials:

- **Acid-PEG14-t-butyl ester**
- Dichloromethane (DCM), anhydrous
- Trifluoroacetic acid (TFA)

- Nitrogen or Argon source
- Rotary evaporator
- High-vacuum pump

Procedure:

- Dissolve **Acid-PEG14-t-butyl ester** in anhydrous DCM (e.g., 10 mL per 100 mg of compound) in a round-bottom flask under an inert atmosphere (N₂ or Ar).
- Cool the solution to 0°C in an ice bath.
- Add TFA dropwise to the stirred solution. A typical concentration is 20-50% (v/v) TFA in DCM.
- Allow the reaction to warm to room temperature and stir for 1-4 hours.
- Monitor the reaction progress by a suitable method (e.g., TLC or LC-MS) until the starting material is consumed.
- Once the reaction is complete, remove the solvent and excess TFA under reduced pressure using a rotary evaporator.
- For complete removal of residual TFA, the residue can be co-evaporated with toluene (3x).
- Dry the resulting product, the free carboxylic acid (Acid-PEG14), under high vacuum.

Protocol 2: General Workflow for Solubility Determination

This protocol outlines a common method to estimate the solubility of a compound.

Materials:

- **Acid-PEG14-t-butyl ester**
- A panel of selected solvents (e.g., water, PBS, ethanol, DCM)

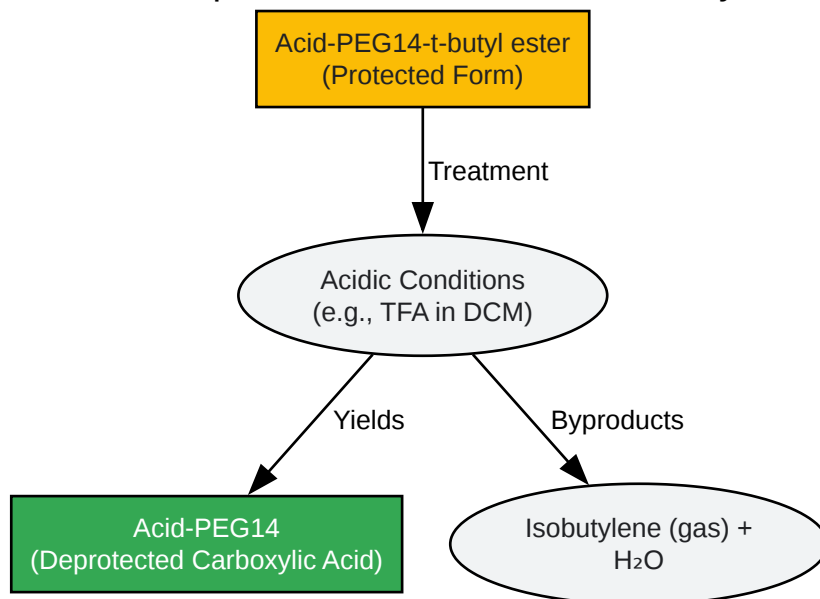
- Vortex mixer
- Centrifuge
- Analytical balance
- HPLC or UV-Vis spectrophotometer

Procedure:

- Prepare a stock solution of the compound in a solvent in which it is freely soluble (e.g., DMSO).
- Create a calibration curve using the stock solution with known concentrations, analyzed by HPLC or UV-Vis.
- Add an excess amount of the solid **Acid-PEG14-t-butyl ester** to a known volume of each test solvent in separate vials.
- Agitate the vials at a constant temperature (e.g., 25°C) for a set period (e.g., 24 hours) to ensure equilibrium is reached.
- Centrifuge the vials to pellet the undissolved solid.
- Carefully remove an aliquot of the supernatant.
- Dilute the supernatant and analyze its concentration using the pre-established calibration curve.
- The determined concentration represents the solubility of the compound in that solvent at the specified temperature.

Visualizations

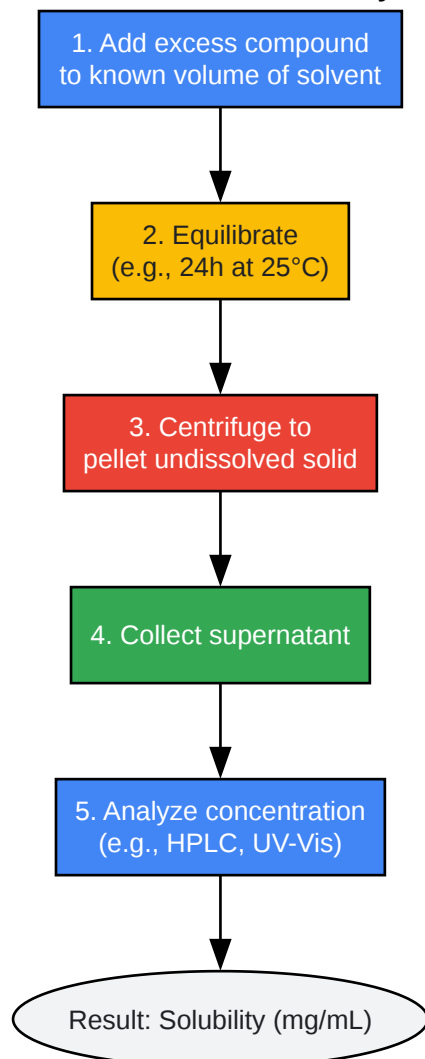
Chemical Deprotection of Acid-PEG14-t-butyl ester



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Caption: Logical workflow of the t-butyl ester deprotection.

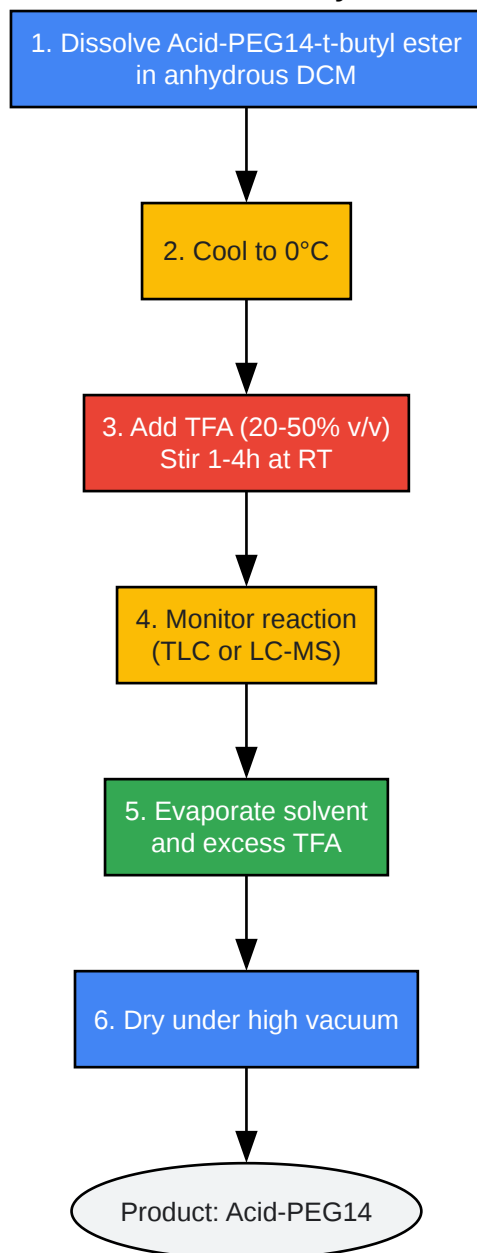
Experimental Workflow for Solubility Determination



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Caption: Workflow for determining compound solubility.

Experimental Workflow for t-Butyl Ester Deprotection



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Caption: Workflow for the deprotection protocol.

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